

# 5-Chloro-2,4-dinitrobenzoic acid material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: 5-Chloro-2,4-dinitrobenzoic acid

CAS No.: 136833-36-8

Cat. No.: B142850

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An In-Depth Technical Guide to the Material Safety of **5-Chloro-2,4-dinitrobenzoic acid**

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals who handle **5-Chloro-2,4-dinitrobenzoic acid**. The following sections move beyond a standard Material Safety Data Sheet (MSDS) to provide a deeper, mechanistic understanding of the hazards and the critical, self-validating protocols required for its safe use in a laboratory setting. The causality behind each safety recommendation is explained to foster a proactive safety culture rooted in scientific principles.

## Chemical Identity and Core Physicochemical Properties

**5-Chloro-2,4-dinitrobenzoic acid** is a poly-functionalized aromatic compound, appearing as a pale yellow to yellow crystalline powder.[1] Its chemical structure, featuring a carboxylic acid group, a chlorine atom, and two nitro groups on a benzene ring, dictates its reactivity and toxicological profile. Understanding these properties is the foundation of safe handling.



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## Hazard Profile: A Mechanistic Evaluation

The hazards associated with **5-Chloro-2,4-dinitrobenzoic acid** are a direct consequence of its chemical functionalities. The dinitroaromatic system is a well-known toxophore, while the acidic nature of the carboxylic acid contributes to its irritant properties. The Globally Harmonized System (GHS) provides a clear classification of these risks.<sup>[2][4][5]</sup>



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The presence of nitro groups makes many aromatic compounds toxic and potentially explosive under specific conditions, such as heat or shock, necessitating careful handling and storage.<sup>[7]</sup> The carboxylic acid and the electron-withdrawing nitro groups make the compound a significant irritant to skin, eyes, and the respiratory system upon contact or inhalation of dust.<sup>[4][6]</sup>



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Caption: GHS Pictogram and associated health hazards.

## Emergency Response Protocols

In the event of an exposure, a rapid and correct response is critical. The following protocols are designed to be self-validating, ensuring appropriate action is taken immediately.

### First-Aid Measures

The primary goal of first aid is to mitigate the exposure and seek professional medical attention.  
[6]

- **Inhalation:** If dust is inhaled, immediately remove the individual to fresh air and ensure they are in a position comfortable for breathing.[6][8] If breathing is difficult or symptoms like coughing or shortness of breath persist, seek immediate medical attention.[9] The rationale is to remove the irritant from the sensitive respiratory tract as quickly as possible.
- **Skin Contact:** This compound causes skin irritation.[4] Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing all contaminated clothing.[9][10] The mechanical action of washing and the use of soap are crucial for removing the solid particulate from the skin's surface and folds. If irritation develops or persists, seek medical advice.[10]

- Eye Contact: This is a serious exposure route, as the compound causes severe eye irritation. [4][6] Immediately flush the eyes with copious amounts of clean, fresh water for at least 15 minutes, holding the eyelids apart to ensure thorough rinsing under the lids.[6] Remove contact lenses if present and easy to do. An ophthalmologist should be consulted following any eye exposure.[6]
- Ingestion: If the chemical is swallowed, rinse the mouth thoroughly with water.[6] Do NOT induce vomiting.[9][11] If the person is conscious, have them drink one or two glasses of water.[11] Seek immediate medical attention.[8]



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Caption: Emergency first aid workflow for exposure incidents.

## Fire-Fighting Measures

While the compound itself is combustible, it may not ignite readily.[7] The primary danger in a fire is the generation of highly toxic and irritating gases.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical powder, or carbon dioxide (CO<sub>2</sub>).[6][7]
- Special Hazards: Thermal decomposition can release hazardous gases, including carbon oxides (CO, CO<sub>2</sub>) and nitrogen oxides (NO<sub>x</sub>).[6][12] As a chlorinated compound, hydrogen

chloride (HCl) gas may also be produced. Finely dispersed dust can form explosive mixtures in the air.[11]

- Protective Equipment: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with fumes and the chemical itself.[13][14]

## Proactive Safety: Handling, Exposure Control, and Storage

The hierarchy of controls dictates that engineering solutions are paramount, followed by administrative procedures and, finally, personal protective equipment (PPE).

### Engineering Controls

- Ventilation: All work with this solid must be conducted in a well-ventilated area.[13] A certified chemical fume hood is the required engineering control for weighing, transferring, or otherwise manipulating the powder to keep airborne concentrations low and prevent inhalation.[14]

### Personal Protective Equipment (PPE)

PPE is the last line of defense and must be selected carefully.

- Eye/Face Protection: Wear chemical safety goggles that conform to OSHA 29 CFR 1910.133 or European Standard EN166.[13]
- Skin Protection: Wear impervious protective gloves (e.g., nitrile rubber) and a lab coat.[13] Ensure gloves are inspected before use and changed if contaminated.
- Respiratory Protection: If a fume hood is not available or if dust generation is unavoidable, a NIOSH-approved particulate respirator (e.g., N95) must be used in accordance with OSHA respirator regulations (29 CFR 1910.134).[13]



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Caption: Personal Protective Equipment (PPE) selection logic.

## Protocol: Weighing and Dispensing of Solid Compound

- Preparation: Don all required PPE (lab coat, gloves, safety goggles). Ensure the chemical fume hood sash is at the appropriate working height and the airflow is verified.
- Staging: Place a tared weigh boat on an analytical balance inside the fume hood. Place the stock container of **5-Chloro-2,4-dinitrobenzoic acid** next to the balance.
- Dispensing: Carefully open the stock container. Using a clean spatula, gently transfer the desired amount of powder to the weigh boat. Avoid any actions that could generate dust, such as dropping powder from a height.
- Closure: Immediately and securely close the stock container.
- Cleanup: Gently wipe the spatula and any minor dust particles on the balance with a damp cloth or paper towel (moistening prevents dust from becoming airborne). Dispose of the cleaning material as hazardous waste.
- Transport: Transport the weighed compound in a sealed, secondary container to the reaction vessel.

## Handling and Storage

- Handling: Wash hands thoroughly after handling.[13] Avoid generating dust.[13] Keep the compound away from sources of ignition and incompatible materials.[14]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[8][13] The storage area should be separated from strong oxidizing agents, strong bases, and foodstuffs. [11]

## Accidental Release and Disposal

Prompt and correct cleanup of spills is essential to prevent secondary exposure.

### Spill Cleanup Protocol (Small Scale)

- Secure Area: Restrict access to the spill area. Ensure adequate ventilation (use a fume hood if the spill is contained within one).
- Don PPE: Wear all necessary PPE, including a respirator if dust is present.[11]
- Moisten: Gently moisten the spilled powder with a light water spray to prevent dust from becoming airborne.[13] Avoid creating a slurry that could spread.
- Collect: Carefully sweep or vacuum the moistened material into a suitable, labeled container for hazardous waste disposal.[9][11] Do not use a standard vacuum cleaner; a HEPA-filtered vacuum designed for hazardous materials is required.
- Decontaminate: Clean the spill area thoroughly with soap and water.
- Dispose: Dispose of all contaminated materials (including PPE) as hazardous waste according to local, state, and federal regulations.[8]

## Toxicological and Ecological Summary

- Toxicological Profile: The primary toxicological concerns are acute effects from irritation and ingestion.[4][6] There is limited data on chronic exposure, carcinogenicity, or mutagenicity, but the substance is not currently classified for these effects.[6] Aromatic nitro compounds, as a class, can sometimes be associated with systemic effects like methemoglobinemia, so avoiding exposure is paramount.

- Ecological Profile: There is a general lack of comprehensive ecological data for this specific compound. However, related nitroaromatic compounds can be toxic to aquatic life.[15][16] Therefore, the chemical should not be allowed to enter drains or the environment.[6][11]

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